

A Comparative Analysis of Massarigenin C and Other Biologically Active Polyketides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Massarigenin C*

Cat. No.: *B15562975*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of **Massarigenin C**, a fungal polyketide, with other polyketides targeting neuraminidase and α -glucosidase. The information presented is intended to support research and drug development efforts by offering a side-by-side comparison of their inhibitory activities, supported by experimental data and detailed methodologies.

Introduction to Massarigenin C and Other Polyketides

Massarigenin C is a polyketide metabolite produced by fungi, notably found in *Malbranchea flavorosea* and the marine-derived fungus *Phoma herbaru*. It has garnered attention for its dual inhibitory activity against two medically relevant enzymes: neuraminidase and α -glucosidase. Neuraminidase is a key enzyme in the life cycle of influenza viruses, making its inhibitors valuable antiviral targets. α -Glucosidase, on the other hand, is involved in carbohydrate digestion, and its inhibition is a therapeutic strategy for managing type 2 diabetes.

This guide compares the in vitro efficacy of **Massarigenin C** with other polyketides that exhibit inhibitory activity against these same enzymes. The data presented is compiled from various scientific studies to provide a comprehensive overview for researchers.

Quantitative Analysis of Inhibitory Activities

The following table summarizes the 50% inhibitory concentrations (IC₅₀) of **Massarigenin C** and other selected polyketides against neuraminidase and α -glucosidase. Lower IC₅₀ values indicate greater potency.

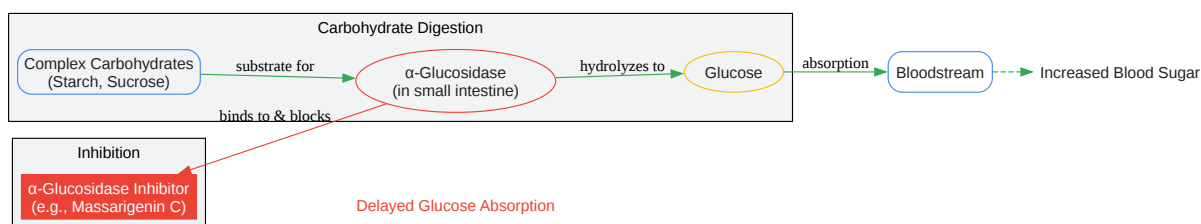
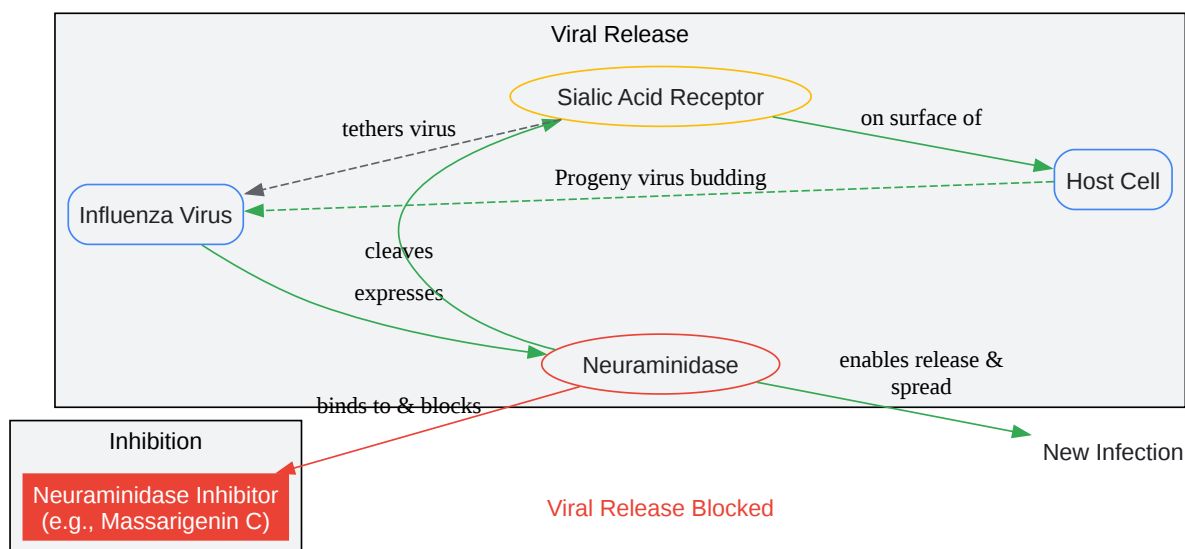
Compound	Class	Target Enzyme	IC50 Value	Source Organism
Massarigenin C	Polyketide	Neuraminidase	4.15 μ M	Phoma herbaru (marine-derived fungus)
Massarigenin C	Polyketide	Yeast α -glucosidase	1.25 mM	Malbranchea flavorosea
Srepolyketide B	Polyketide	Neuraminidase	85.6 μ M	Streptomyces sp.
Srepolyketide C	Polyketide	Neuraminidase	58.2 μ M	Streptomyces sp.
SEK15	Polyketide	Neuraminidase	51.3 μ M	Streptomyces sp.
Pinazaphilone B	Polyketide	α -glucosidase	28.0 μ M	Penicillium sp. HN29-3B1 (mangrove endophytic fungus)[1]
Sch 1385568	Polyketide	α -glucosidase	16.6 μ M	Penicillium sp. HN29-3B1 (mangrove endophytic fungus)[1]
Phenolic compound (unnamed)	Polyketide	α -glucosidase	2.2 μ M	Penicillium sp. HN29-3B1 (mangrove endophytic fungus)[1]
(\pm)-penifupyrone	Polyketide	α -glucosidase	14.4 μ M	Penicillium sp. HN29-3B1 (mangrove endophytic fungus)[1]
Aspeversin D	Polyketide	α -glucosidase	25.57 μ M	Aspergillus versicolor

(endophytic
fungus)[2]

Genistein	Polyketide (Isoflavone)	α -glucosidase	36.1 μ M	Streptomyces xanthophaeus[3]
Gliricidin	Polyketide (Isoflavone)	α -glucosidase	47.4 μ M	Streptomyces xanthophaeus[3]
Daidzein	Polyketide (Isoflavone)	α -glucosidase	174.2 μ M	Streptomyces xanthophaeus[3]

Mechanism of Action: A Visual Representation

The following diagrams illustrate the general mechanisms of action for neuraminidase and α -glucosidase inhibitors.



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- 2. Polyketides with α -glucosidase inhibitory and neuroprotective activities from *Aspergillus versicolor* associated with *Pedicularis sylvatica* - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. α -Glucosidase inhibitors and phytotoxins from *Streptomyces xanthophaeus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Massarigenin C and Other Biologically Active Polyketides]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15562975#comparative-analysis-of-massarigenin-c-and-other-polyketides>]

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